

A Comprehensive Technical Guide to 1-Hydroxybenzotriazole Hydrate: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: 1-Hydroxybenzotriazole hydrate

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Abstract

1-Hydroxybenzotriazole hydrate (HOBt hydrate) is a crucial reagent in organic synthesis, most notably in peptide chemistry. Its efficacy in minimizing racemization and enhancing coupling efficiency has made it an indispensable tool in the development of peptide-based therapeutics and other fine chemicals. This technical guide provides an in-depth overview of the physical and chemical properties of HOBt hydrate, detailed experimental protocols for its characterization, and a visualization of its role in peptide bond formation.

Physical and Chemical Properties

1-Hydroxybenzotriazole hydrate is a white to off-white crystalline solid.[1] The commercial product typically contains water, often as a monohydrate.[2][3] Anhydrous HOBt is known to be explosive, hence it is commercially available and handled as the hydrate.[2]

Structural Information

Property	Value
IUPAC Name	1-hydroxybenzotriazole;hydrate[4]
Synonyms	HOBt hydrate, 1-Hydroxy-1,2,3-benzotriazole hydrate[5]
CAS Number	123333-53-9[3][4]
Molecular Formula	C ₆ H ₅ N ₃ O · xH ₂ O
Molecular Weight	135.12 g/mol (anhydrous basis)[6]
InChI	InChI=1S/C6H5N3O.H2O/c10-9-6-4-2-1-3-5(6)7-8-9;/h1-4,10H;1H2[4][6]
SMILES	O.On1nnc2ccccc12[4]

Physicochemical Data

A summary of the key physicochemical properties of **1-Hydroxybenzotriazole hydrate** is presented below.

Property	Value
Melting Point	155-159 °C (decomposes)[3]
Boiling Point	Decomposes upon heating[3]
Solubility	Slightly soluble in water. Soluble in DMF (0.1 g/mL, clear).[6]
pKa	5.65 (in 95% acetonitrile-water)[7]
Flash Point	157 °C[6]

Spectral Data

Infrared (IR) Spectroscopy

Peak (cm ⁻¹)	Assignment
~3400-3000	O-H stretch (hydrate and N-OH)
~1600-1450	C=C aromatic ring stretch
~1400-1200	C-N stretch
~1100-1000	N-O stretch

Note: Specific peak values can be found in the referenced spectra.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (DMSO-d₆):[\[11\]](#)[\[12\]](#)

Chemical Shift (ppm)	Multiplicity	Assignment
~7.4-8.2	m	Aromatic protons
~11.5	br s	N-OH proton
~3.3	s	Water (hydrate)

¹³C NMR:[\[4\]](#)[\[13\]](#)

Chemical Shift (ppm)	Assignment
~110-145	Aromatic carbons

Note: Specific chemical shifts can be found in the referenced spectra.

Mass Spectrometry (MS)

The mass spectrum of the anhydrous form shows a molecular ion peak corresponding to its molecular weight.[\[14\]](#)[\[15\]](#)

m/z	Assignment
135	$[M]^+$ (anhydrous)
119	$[M-O]^+$
91	$[M-N_2O]^+$
64	$[C_5H_4]^+$

Experimental Protocols

Determination of Melting Point

This protocol outlines the capillary method for determining the melting point of **1-Hydroxybenzotriazole hydrate**.[\[5\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Materials:

- **1-Hydroxybenzotriazole hydrate** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus or Thiele tube setup
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the **1-Hydroxybenzotriazole hydrate** sample is dry and finely powdered using a mortar and pestle.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.

- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point (around 155 °C).
- Decrease the heating rate to 1-2 °C per minute to ensure accurate measurement.
- Record the temperature at which the first drop of liquid appears (T1).
- Record the temperature at which the entire solid has melted (T2).
- The melting point range is reported as T1-T2.

Determination of Solubility

This protocol provides a general method for determining the solubility of **1-Hydroxybenzotriazole hydrate** in a given solvent.^{[19][20][21][22][23]}

Materials:

- **1-Hydroxybenzotriazole hydrate**
- Solvent of interest (e.g., water, DMF)
- Vials or test tubes with closures
- Analytical balance
- Shaker or magnetic stirrer
- Temperature-controlled bath
- Filtration or centrifugation equipment
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Add an excess amount of **1-Hydroxybenzotriazole hydrate** to a known volume of the solvent in a vial.

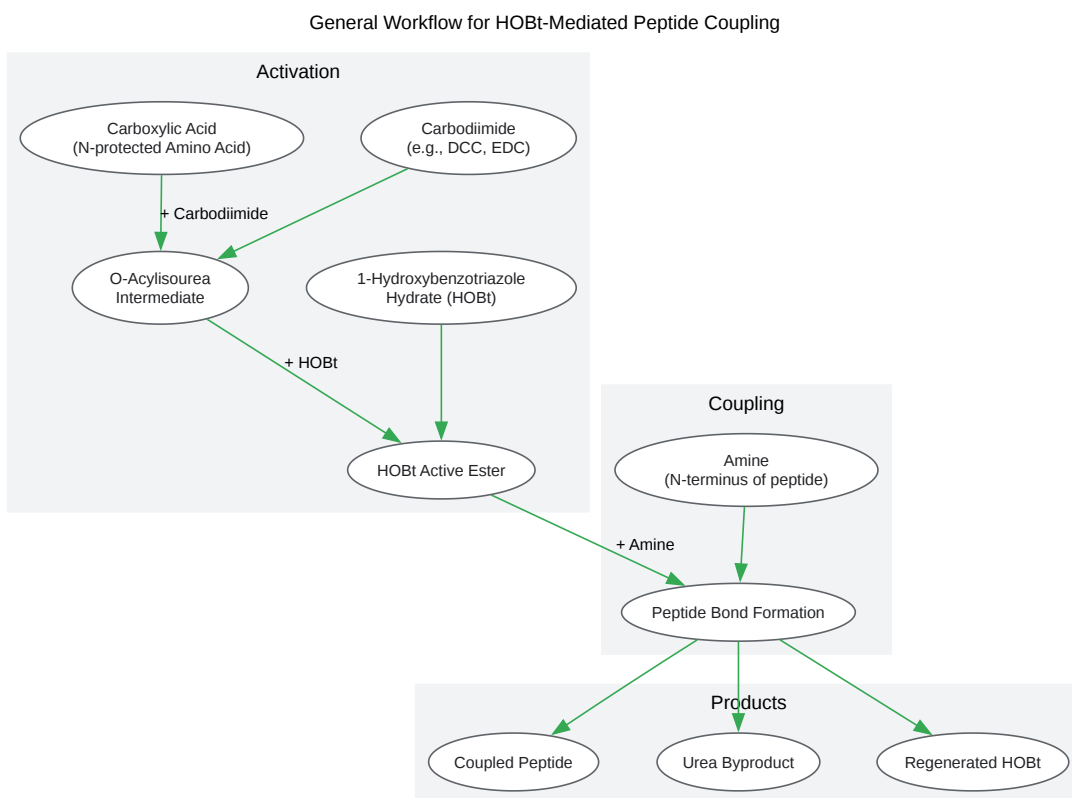
- Seal the vial and place it in a temperature-controlled bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture using a shaker or magnetic stirrer for a sufficient time to reach equilibrium (typically 24-48 hours).
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. Filtration or centrifugation can be used for separation.
- Dilute the supernatant with a suitable solvent if necessary.
- Quantify the concentration of HOBt hydrate in the diluted solution using a pre-calibrated analytical method.
- Calculate the solubility from the concentration and dilution factor.

Role in Peptide Synthesis

1-Hydroxybenzotriazole hydrate is a cornerstone additive in carbodiimide-mediated peptide coupling reactions. Its primary functions are to suppress racemization of the activated amino acid and to increase the coupling efficiency by converting the O-acylisourea intermediate into a more reactive and stable HOBt-ester.^{[1][24][25][26][27]}

Peptide Coupling Workflow

The following diagram illustrates a typical workflow for a peptide coupling reaction utilizing HOBt.

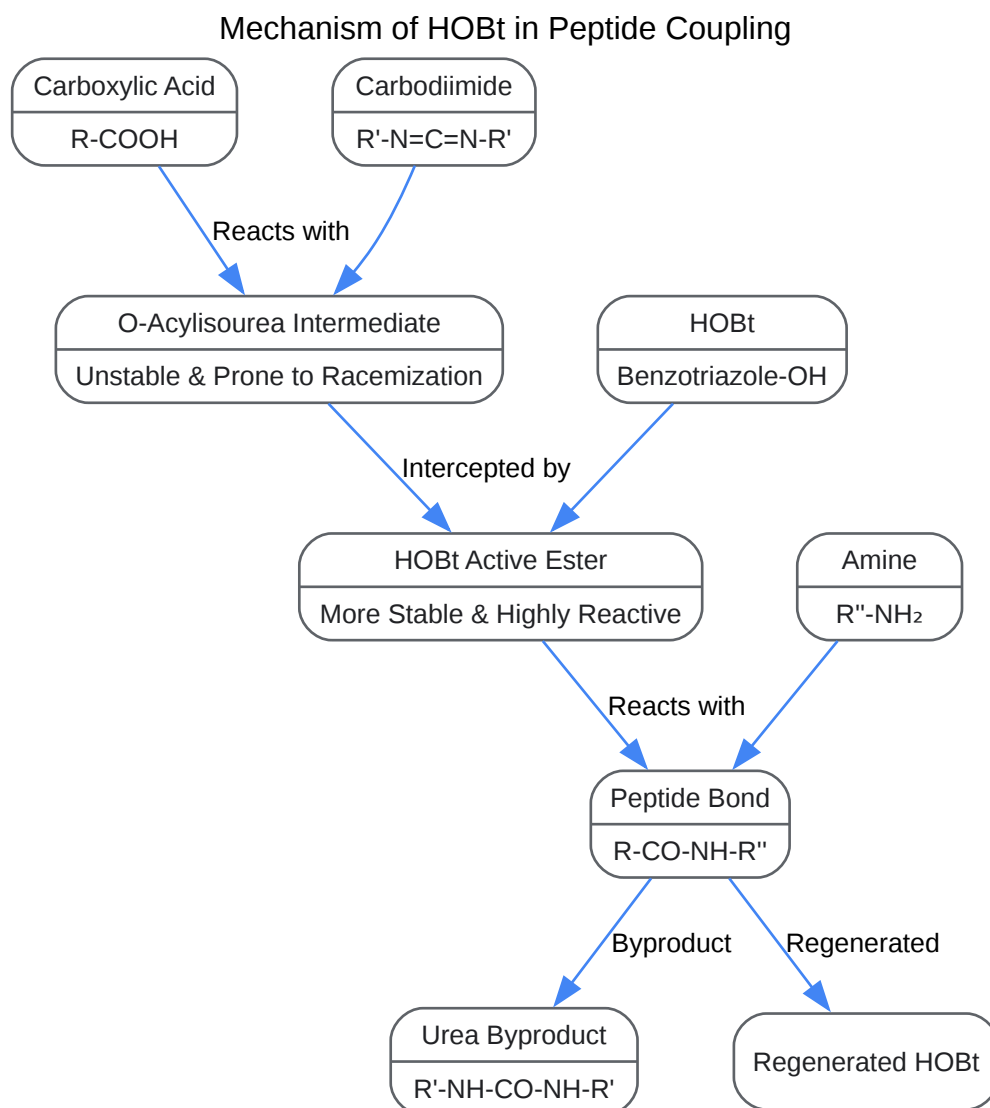


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Caption: Workflow of HOBt-mediated peptide coupling.

Mechanism of Action

The diagram below details the chemical pathway of HOBt's involvement in suppressing racemization and facilitating amide bond formation.



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Caption: HOBt's mechanism in peptide synthesis.

Safety and Handling

1-Hydroxybenzotriazole hydrate is a flammable solid and can be explosive when dry.[3] It should be handled with care, avoiding shock, friction, and heat. Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. Store in a tightly closed container in a cool, dry, and well-ventilated area away from ignition sources.

Conclusion

1-Hydroxybenzotriazole hydrate remains a vital reagent in synthetic chemistry, particularly for the synthesis of complex peptides. A thorough understanding of its physical and chemical properties, as outlined in this guide, is essential for its safe and effective use in research and development. The provided protocols offer a foundation for the characterization and application of this important compound.

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